

# Essential Safety and Operational Guide for 3-(Bromomethyl)-2-chlorothiophene

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## Compound of Interest

Compound Name: 3-(Bromomethyl)-2-chlorothiophene

Cat. No.: B1366730

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and logistical plans for handling **3-(Bromomethyl)-2-chlorothiophene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and disposal of this chemical.

## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrClS[1][2]
Molecular Weight	211.51 g/mol [2]
Appearance	Liquid[1]
CAS Number	40032-81-3[2]
Boiling Point	225.062°C[3]
Density	1.757g/mL[3]

## Hazard Identification and GHS Classification

**3-(Bromomethyl)-2-chlorothiophene** is a hazardous substance requiring careful handling. The GHS classification indicates multiple health risks.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[2]

Signal Word: Danger[2]

Primary Hazards: Corrosive, Irritant[2]

## Personal Protective Equipment (PPE)

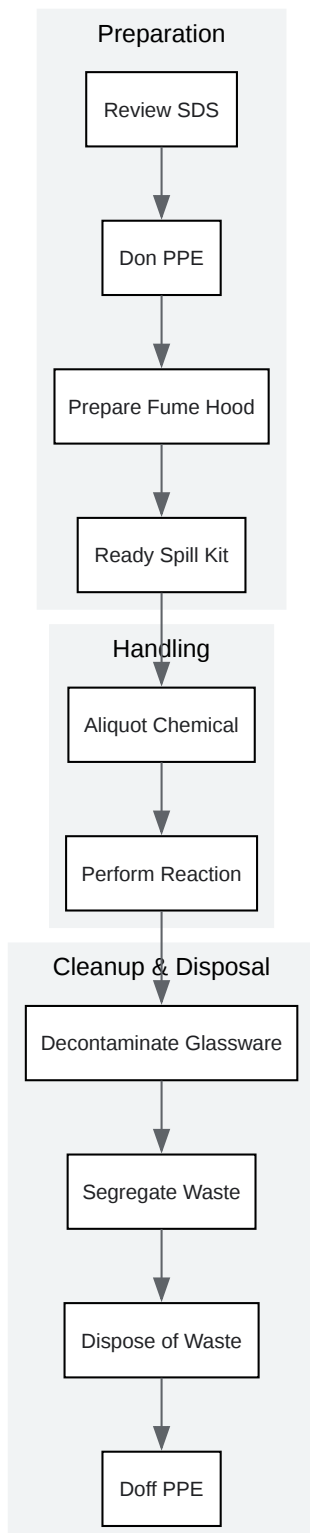
Strict adherence to PPE guidelines is mandatory to prevent exposure.

PPE Category	Specific Requirements	Rationale
Hand Protection	Chemical-resistant gloves (Neoprene or Butyl Rubber recommended). Nitrile gloves may be used for incidental contact but should be changed immediately upon contamination.[4][5]	Protects against skin contact, as the substance is harmful and causes skin irritation.[2]
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing.[4]	Prevents serious eye damage. [2]
Skin and Body Protection	A flame-resistant lab coat (e.g., Nomex®) or a chemical-resistant apron over a cotton-based lab coat.[4] Closed-toe shoes are required.[4]	Protects against skin absorption and irritation.[2]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. [6] If a fume hood is not available or insufficient, a respirator with an appropriate cartridge for organic vapors and halogens should be used. [4]	Prevents inhalation, as the substance is harmful if inhaled. [2]

## Experimental Workflow and Handling Protocol

The following workflow ensures a systematic and safe approach to handling **3-(Bromomethyl)-2-chlorothiophene**.

## Safe Handling Workflow for 3-(Bromomethyl)-2-chlorothiophene

[Click to download full resolution via product page](#)*Safe Handling Workflow*

### Step-by-Step Handling Procedure:

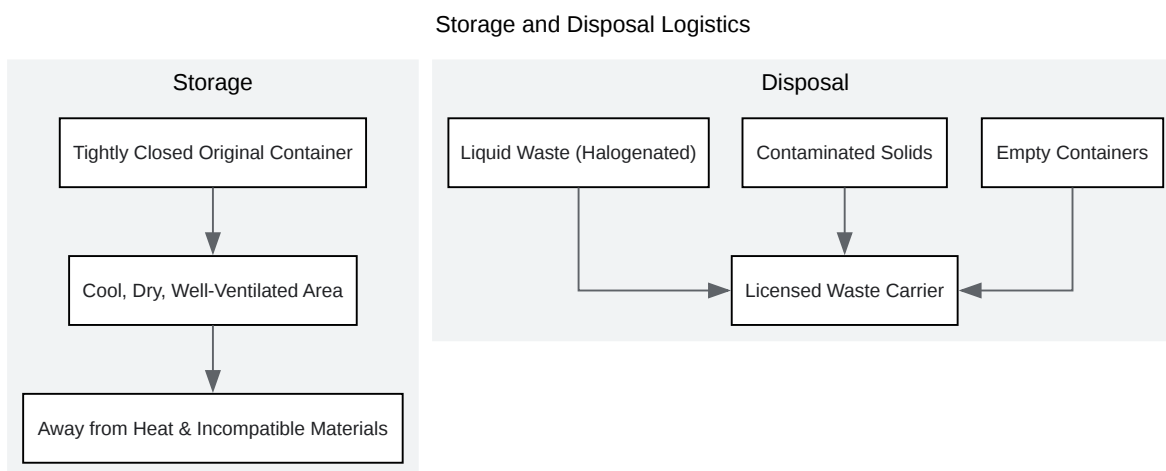
- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) before starting any work.
  - Put on all required personal protective equipment as detailed in the table above.
  - Ensure the chemical fume hood is functioning correctly.
  - Have a spill kit readily available, containing an inert absorbent material (e.g., sand, vermiculite).[\[6\]](#)
- Handling:
  - Conduct all work with **3-(Bromomethyl)-2-chlorothiophene** inside a certified chemical fume hood.[\[6\]](#)
  - Ground all equipment to prevent static discharge.[\[7\]](#)
  - Use spark-proof tools.[\[7\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[6\]](#)
  - Do not eat, drink, or smoke in the work area.[\[8\]](#)
- Spill Response:
  - In case of a spill, evacuate the area and alert others.
  - Wearing appropriate PPE, contain the spill with an inert absorbent material.[\[6\]](#)
  - Collect the absorbed material into a sealed container for hazardous waste disposal.[\[6\]](#)
  - Ventilate the area and wash the spill site after material pickup is complete.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. <a href="#">[6]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. <a href="#">[6]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 20 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention. <a href="#">[6]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[6]</a>

## Storage and Disposal Plan

Proper storage and disposal are critical to laboratory safety and environmental protection.



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### *Storage and Disposal Plan*

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[8]
- Keep away from heat, sparks, and open flames.[7]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[7]
- Store in a locked cabinet or a restricted-access area.[8]

#### Disposal:

- Dispose of unused material and contaminated waste in a designated, labeled, and sealed container for halogenated organic waste.
- All disposals must be handled by a licensed waste disposal company.[6]
- Do not dispose of down the drain or into the environment.[6]

- Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste before the container is disposed of.

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